

An In-depth Technical Guide to the Safety and Handling of Miconazole-d5

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Compound of Interest

Compound Name: Miconazole-d5

Cat. No.: B3025806

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Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety and handling information for **Miconazole-d5**, a deuterated analog of the antifungal agent Miconazole. For the purpose of this guide, the safety and handling precautions for Miconazole are considered applicable to **Miconazole-d5**, as specific comprehensive safety data for the deuterated compound is limited. **Miconazole-d5** is primarily intended for use as an internal standard in analytical applications, such as for the quantification of miconazole by GC- or LC-MS.^{[1][2]}

Chemical and Physical Properties

Miconazole-d5 is a solid, crystalline powder that is white to off-white in color.^[3] It is soluble in acetonitrile, DMSO, and methanol.^[1]

Property	Data	Reference
Chemical Formula	C18H9Cl4D5N2O	[1]
Formula Weight	421.2	[1]
CAS Number	1216653-50-7	[1]
Appearance	White to off-white solid/powdered solid/crystalline powder	[3]
Melting Point	170°C (338°F) (for Miconazole)	[3]
Purity	≥99% deuterated forms (d1- d5)	[1]
Solubility	Soluble in Acetonitrile, DMSO, and Methanol	[1]
Stability	Stable for at least 4 years when stored at -20°C	[1]

Hazard Identification and Toxicology

Miconazole is classified as harmful if swallowed.[4][5] It may cause an allergic skin reaction.

Toxicological Data (for Miconazole):

Test	Species	Route	Value	Reference
LD50	Rat	Oral	500 mg/kg	[3]
LD50	Rat	Oral	550 mg/kg	[6]
LD50	Mouse	Oral	519 mg/kg	[4][6]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[6]

- Skin Contact: May cause skin irritation and may lead to an allergic skin reaction.[\[6\]](#)
- Eye Contact: May cause eye irritation.[\[7\]](#)
- Ingestion: Harmful if swallowed.[\[4\]](#)[\[5\]](#) May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[\[6\]](#)

First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.	[3] [8]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.	[3] [8]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention if irritation persists.	[3] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[3] [4]

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe dust.[3]
- Wash hands thoroughly after handling.[4][8]
- Use only in a well-ventilated area or with local exhaust ventilation.[3]
- Do not eat, drink, or smoke when using this product.[4][8]

Storage:

- Store at -20°C for long-term stability.[1]
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][8]
- Protect from moisture.[9]

Personal Protective Equipment (PPE)

Protection Type	Specifications	Reference
Eye/Face Protection	Wear chemical safety goggles or glasses.	[3][8]
Skin Protection	Wear a lab coat and appropriate protective gloves.	[3][8]
Respiratory Protection	Use a dust respirator if ventilation is inadequate or if dust is generated.	[3][8]

Accidental Release Measures

- Small Spills: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Clean the contaminated surface with water and dispose of according to local and

regional authority requirements.[3]

- Large Spills: Use a shovel to put the material into a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and allowing it to evacuate through the sanitary system, if permissible.[3]
- General Precautions: Ensure adequate ventilation. Avoid dust formation. Keep people away from and upwind of the spill.[6] Do not let the product enter drains.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3][8]
- Unsuitable Extinguishing Media: Do not use a water jet.[3]
- Specific Hazards: As with most organic solids, fire is possible at elevated temperatures. Fine dust dispersed in air in sufficient concentrations and in the presence of an ignition source is a potential dust explosion hazard.[3]
- Hazardous Combustion Products: Carbon oxides (CO, CO₂), nitrogen oxides (NO, NO₂), and halogenated compounds.[3]

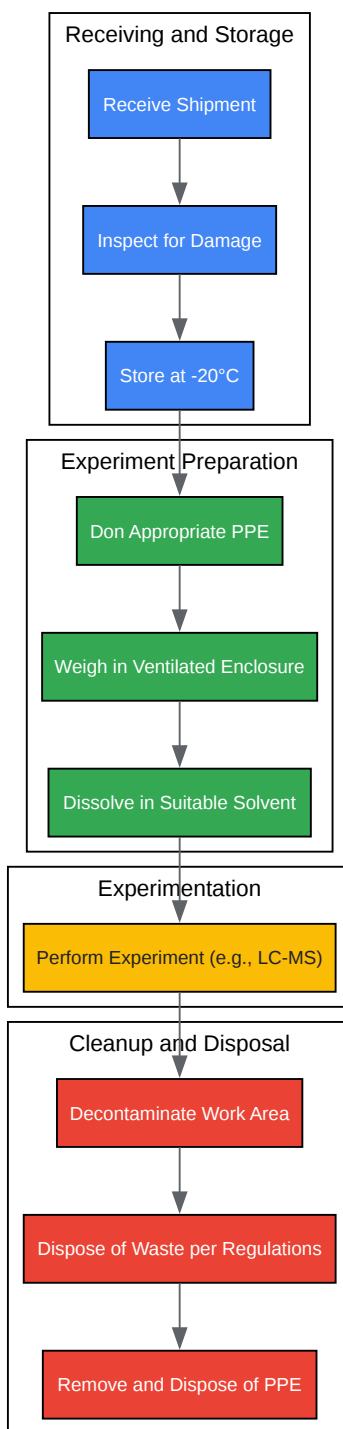
Experimental Protocols & Workflows

While specific experimental protocols for the safety assessment of **Miconazole-d5** are not publicly available, the handling and use of this compound in a research setting should follow a stringent workflow to minimize exposure and ensure safety.

Logical Workflow for Safe Handling of Miconazole-d5

The following diagram illustrates a standard workflow for handling **Miconazole-d5** in a laboratory setting, from receipt to disposal.

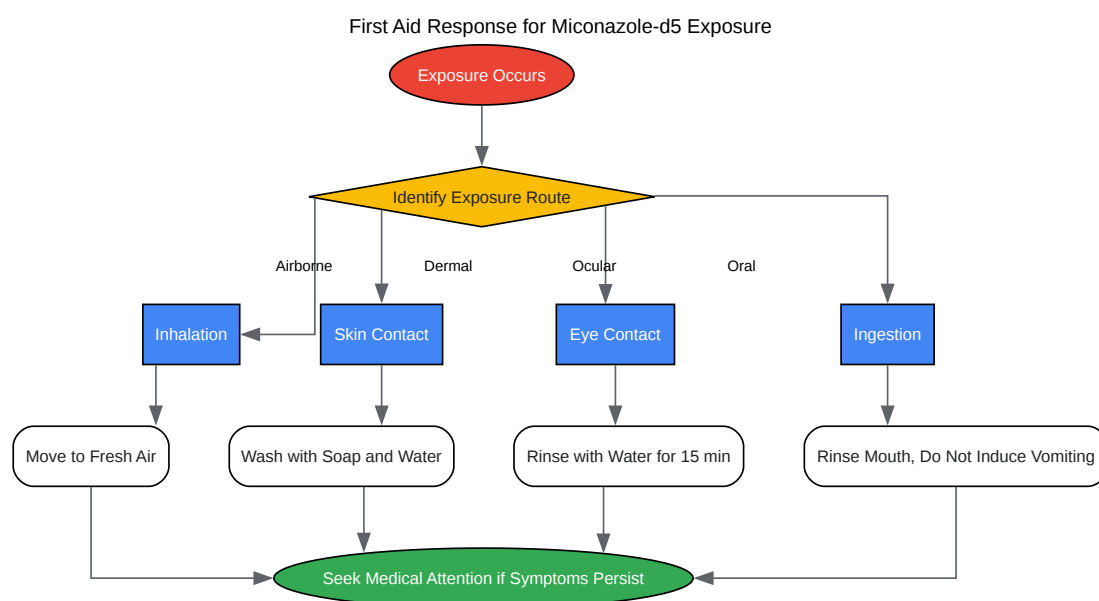
Safe Handling Workflow for Miconazole-d5

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Caption: Logical workflow for the safe handling of **Miconazole-d5**.

First Aid Response Signaling Pathway

This diagram outlines the decision-making process and actions to be taken in the event of an exposure to **Miconazole-d5**.



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Caption: First aid decision pathway for **Miconazole-d5** exposure.

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